

A Technical Guide to 2,5-Bishydroxymethyl Tetrahydrofuran: Properties, Synthesis, and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,5-Bishydroxymethyl
Tetrahydrofuran

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2,5-Bishydroxymethyl tetrahydrofuran (BHMT), with the CAS number 104-80-3, is a versatile bio-derived platform chemical gaining significant attention in sustainable chemistry.^[1] Characterized by a five-membered tetrahydrofuran ring with hydroxymethyl groups at the 2 and 5 positions, this hygroscopic, colorless to pale yellow liquid offers a compelling alternative to petroleum-based chemicals.^[2] Its unique molecular structure enhances its reactivity and solubility in polar solvents, making it a valuable intermediate in the synthesis of polymers, resins, pharmaceuticals, and other fine chemicals.^{[1][2]} This technical guide provides an in-depth overview of the core physical properties of BHMT, detailed experimental protocols for its synthesis, and a summary of its applications, particularly within the realm of drug development.

Core Physical and Chemical Properties

A comprehensive understanding of the physical and chemical properties of **2,5-Bishydroxymethyl tetrahydrofuran** is crucial for its application in research and development. The following tables summarize key quantitative data.

General Properties	Value	References
Molecular Formula	C ₆ H ₁₂ O ₃	[2] [3]
Molecular Weight	132.16 g/mol	[3] [4]
Appearance	Colorless to pale yellow, hygroscopic liquid/oil	[2] [5] [6]
Odor	Mild	[2]
Thermodynamic Properties	Value	References
Melting Point	< -50 °C	[3] [5] [7]
Boiling Point	261.6 °C at 760 mmHg; 265 °C at 760 mmHg	[3] [7] [8]
Flash Point	112 °C	[3] [8]
Vapor Pressure	0.002 mmHg at 25°C	[3]
Heat of Vaporization	115 cal/g	[7]
Specific Heat	0.5 cal/g/°C	[7]
Optical and Spectroscopic Properties	Value	References
Refractive Index (n _D)	1.4810 (at 17.5°C, 589.3 nm); 1.4766 (at 25°C)	[3] [5] [7]

Solubility and Partitioning	Value	References
Solubility	Slightly soluble in Ethyl Acetate and Methanol. Miscible with water, methanol, ethanol, acetone, benzene, methyl acetate, methyl ethyl ketone, chloroform. Moderately soluble in ether, toluene. Almost insoluble in heptane, methylcyclohexane.	[3][5][6][7][9]
LogP	-0.48140	[3]
XLogP3	-0.7	[3]

Other Physicochemical Data	Value	References
Density	1.13 g/cm ³	[3][8]
pKa	14.14 ± 0.10 (Predicted)	[3][5]
Hydrogen Bond Donor Count	2	[3]
Hydrogen Bond Acceptor Count	3	[3]
Rotatable Bond Count	2	[3]
Complexity	74.4	[3]
Exact Mass	132.078644241	[3]

Synthesis of 2,5-Bishydroxymethyl Tetrahydrofuran: Experimental Protocols

The synthesis of **2,5-Bishydroxymethyl tetrahydrofuran** typically involves the reduction of 5-hydroxymethylfurfural (HMF), a key bio-based platform chemical derived from the dehydration of sugars like fructose.[10] Under more forcing hydrogenation conditions, the furan ring in 2,5-bis(hydroxymethyl)furan (BHMF) is also reduced, yielding BHMT.[10]

Protocol 1: Catalytic Hydrogenation of 2,5-Dihydroxymethylfuran

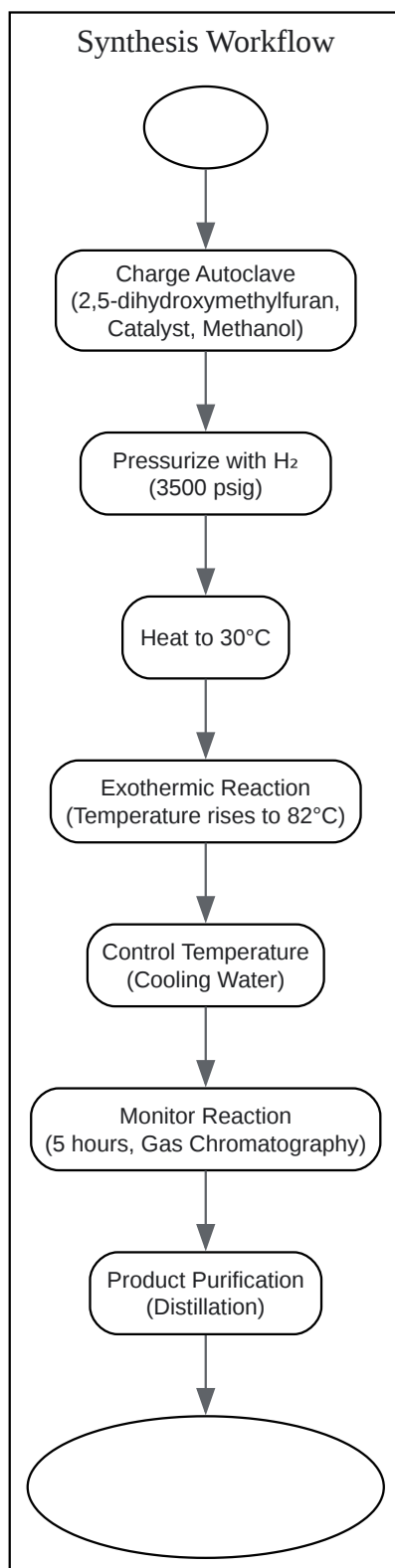
This protocol describes the synthesis of 2,5-dihydroxymethyl tetrahydrofuran via the catalytic hydrogenation of 2,5-dihydroxymethylfuran.[\[11\]](#)

Materials:

- 2,5-dihydroxymethylfuran (1420.5 g)
- Cationic ruthenium zeolite catalyst (113.68 g)
- Methanol (1 gallon)
- Hydrogen (H₂) gas
- 2-gallon stainless steel stirred autoclave

Procedure:

- Charge the 2-gallon stainless steel stirred autoclave with 1420.5 g of 2,5-dihydroxymethylfuran, 113.68 g of the cationic ruthenium zeolite catalyst, and 1 gallon of methanol.[\[11\]](#)
- Pressurize the system with hydrogen gas to 3500 psig.[\[11\]](#)
- Heat the mixture to 30°C. An exothermic reaction will cause the temperature to rise.[\[11\]](#)
- Use cooling water to control the exothermic reaction and maintain the desired temperature.[\[11\]](#)
- Continue the reaction for 5 hours, or until gas uptake ceases.[\[11\]](#)
- Monitor the reaction progress using gas chromatography to confirm the absence of the starting material.[\[11\]](#)
- Upon completion, the product can be purified by distillation, yielding 2,5-dihydroxymethyl tetrahydrofuran.[\[11\]](#)



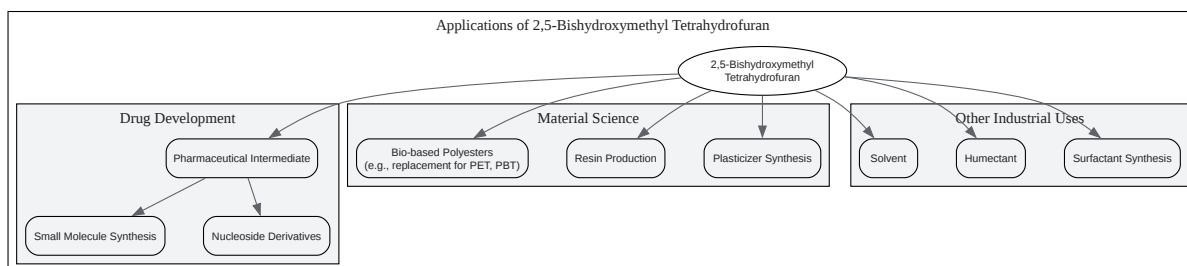
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Caption: Catalytic hydrogenation workflow for the synthesis of **2,5-Bishydroxymethyl tetrahydrofuran**.

Applications in Drug Development and Beyond

2,5-Bishydroxymethyl tetrahydrofuran serves as a versatile building block in organic synthesis with significant potential in the pharmaceutical industry. Its unique molecular structure allows for its incorporation into various drug synthesis pathways, contributing to the development of novel therapeutics.[1] It is considered a useful fragment for synthesizing small molecules and nucleoside derivatives.[6]

Beyond pharmaceuticals, BHMT is a key monomer in the production of next-generation polyesters, offering a sustainable alternative to conventional polymers like PET and PBT.[1][12] Its applications also extend to its use as a solvent, humectant, and an intermediate in the synthesis of plasticizers, resins, and surfactants.[3][5][7][13] The growing demand for bio-based and biodegradable materials positions BHMT as a crucial component in the development of eco-friendly products.



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Caption: Key application areas of **2,5-Bishydroxymethyl tetrahydrofuran**.

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- To cite this document: BenchChem. [A Technical Guide to 2,5-Bishydroxymethyl Tetrahydrofuran: Properties, Synthesis, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b016226#2-5-bishydroxymethyl-tetrahydrofuran-physical-properties>]

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